

literature review of 1,3,5-triazine-2,4(1H,3H)-dione research

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Compound of Interest

Compound Name: 1,3,5-Triazine-2,4(1H,3H)-dione

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An In-depth Technical Guide on **1,3,5-Triazine-2,4(1H,3H)-dione** Research

Introduction

The 1,3,5-triazine, or s-triazine, ring system is a privileged scaffold in medicinal chemistry, serving as the core for a multitude of biologically active compounds. A prominent member of this family is **1,3,5-triazine-2,4(1H,3H)-dione**, also known as 5-azauracil.[1] Its structural similarity to natural pyrimidines allows it to function as an antimetabolite, interfering with various biological pathways. This has led to the development of a vast array of derivatives exhibiting a broad spectrum of pharmacological activities, including anticancer, antiviral, antimicrobial, and antidiabetic properties.[2][3][4] This guide provides a comprehensive review of the synthesis, chemical properties, and biological applications of **1,3,5-triazine-2,4(1H,3H)-dione** and its analogs, aimed at researchers, scientists, and drug development professionals.

Chemical Properties and Synthesis

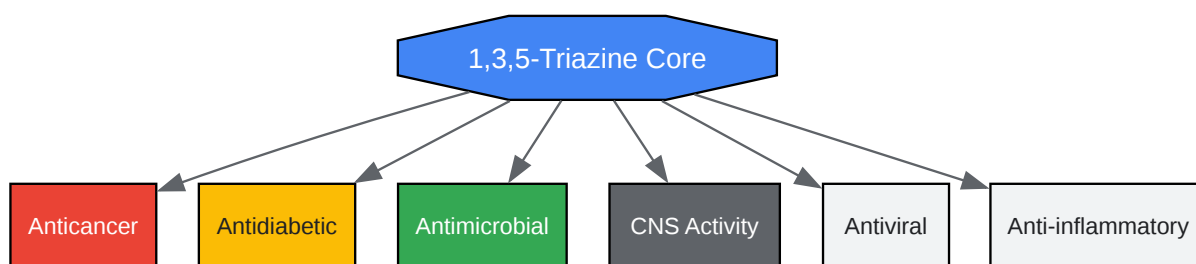
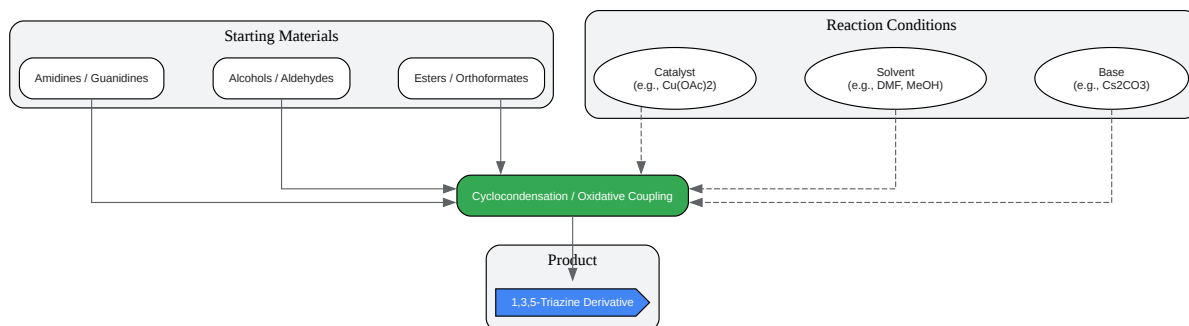
The core **1,3,5-triazine-2,4(1H,3H)-dione** is a heterocyclic compound with the molecular formula $C_3H_3N_3O_2$. [1][5] Its derivatives are typically synthesized through cyclization reactions involving ureas, biguanides, or related precursors. The reactivity of the triazine ring allows for substitutions at various positions, enabling the creation of large chemical libraries for drug discovery.

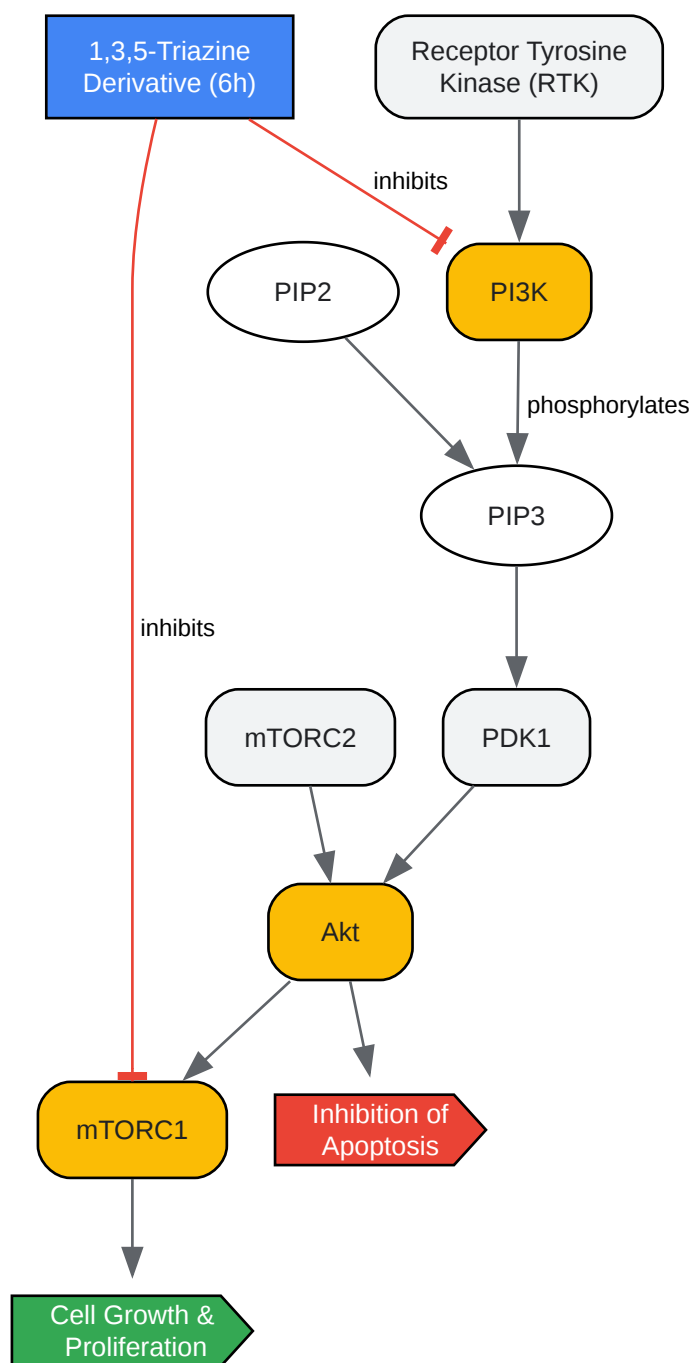
Table 1: Physicochemical Properties of **1,3,5-Triazine-2,4(1H,3H)-dione** and Related Structures

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Reference
1,3,5-Triazine-2,4(1H,3H)-dione	71-33-0	C ₃ H ₃ N ₃ O ₂	113.07	[1] [5]
6-Amino-1,3,5-triazine-2,4(1H,3H)-dione	645-93-2	C ₃ H ₄ N ₄ O ₂	128.09	[6]
Dihydro-6-thioxo-1,3,5-triazine-2,4(1H,3H)-dione	32709-46-9	C ₃ H ₃ N ₃ O ₂ S	145.14	[7]
Hexahydro-1,3,5-triazine-2,4-dione	27032-78-6	C ₃ H ₅ N ₃ O ₂	115.09	[8]

Synthetic Methodologies

Several synthetic strategies have been developed for 1,3,5-triazine derivatives. A common approach involves the condensation of biguanides with esters or the reaction of N-substituted thiocarboamides with silver cyanate.[\[9\]](#)[\[10\]](#) More advanced, catalyst-free, one-pot, three-component reactions have also been developed, offering efficient access to complex derivatives.[\[11\]](#)[\[12\]](#) Copper-catalyzed aerobic oxidative coupling represents another modern approach to synthesizing these scaffolds.[\[13\]](#)





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